

Introduction: Navigating the Chemistry of a Novel Building Block

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Compound of Interest

Compound Name: Oxetan-3-yl 2-amino-3-methylbenzoate

CAS No.: 151695-58-8

Cat. No.: B585864

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Oxetan-3-yl 2-amino-3-methylbenzoate represents a confluence of chemical functionalities poised for application in modern drug discovery. The incorporation of an oxetane ring is a contemporary strategy in medicinal chemistry to enhance physicochemical properties such as aqueous solubility and metabolic stability, while also exploring new chemical space.^[1] The oxetane moiety, particularly when 3,3-disubstituted, can serve as a bioisostere for gem-dimethyl or carbonyl groups, potentially circumventing specific enzymatic degradation pathways or improving compound lipophilicity without a significant increase in molecular weight.^[1]

This guide provides a comprehensive safety and handling framework for **Oxetan-3-yl 2-amino-3-methylbenzoate**. As specific safety data for this compound is not extensively published, this document synthesizes information from structurally related molecules, including methyl 4-amino-3-[[[(2S)-oxetan-2-yl]methylamino]benzoate and methyl 2-amino-3-methylbenzoate, to establish a robust safety protocol.^{[2][3]} The principles outlined herein are grounded in established laboratory safety practices and are designed to empower researchers to work with this compound confidently and securely.

Section 1: Chemical Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of its safe handling.

- IUPAC Name: **Oxetan-3-yl 2-amino-3-methylbenzoate**
- CAS Number: Data not available. For a structurally related compound, methyl 4-amino-3-[[[(2S)-oxetan-2-yl]methylamino]benzoate, the CAS is 2230200-74-3.[3][4]
- Molecular Formula: C₁₂H₁₅NO₃
- Molecular Weight: 221.25 g/mol

The following table summarizes key physicochemical properties, with data extrapolated from closely related analogs for guidance.

Property	Value	Remarks / Source
Appearance	Expected to be a solid or low-melting solid.	Based on the analog Methyl 2-amino-3-methylbenzoate.[2]
Melting Point	25 - 29 °C / 77 - 84.2 °F	Data for Methyl 2-amino-3-methylbenzoate.[2]
Boiling Point	~153 °C / ~307.4 °F	Data for Methyl 2-amino-3-methylbenzoate.[2]
Solubility	No data available.	The oxetane moiety is often included to improve aqueous solubility.[1]

Section 2: Hazard Identification and GHS Classification

Based on its constituent functional groups (aromatic amine, benzoate ester, oxetane), **Oxetan-3-yl 2-amino-3-methylbenzoate** is anticipated to present several hazards. The following GHS

classification is projected based on data from analogous compounds.[3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[3]

Hazard Pictograms:

Signal Word:Warning[5]

Summary of Potential Health Effects:

- Ingestion: Harmful if swallowed.[3]
- Skin Contact: Causes skin irritation. Prolonged or repeated contact may lead to dermatitis.[2][3][5]
- Eye Contact: Causes serious eye irritation, which may result in redness, pain, and blurred vision.[2][3][5]
- Inhalation: May cause respiratory tract irritation, leading to coughing and shortness of breath.[3]
- Carcinogenicity: No components of structurally similar products are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA at levels greater than or equal to 0.1%.[3][6]

Section 3: Safe Handling and Personal Protection

A proactive approach to exposure control is paramount. The following protocols are designed to minimize risk during handling.

Engineering Controls

The primary method for controlling exposure is to handle the compound within a certified chemical fume hood.[7] This is crucial to prevent inhalation of any dust or aerosols. An eyewash station and safety shower must be readily accessible in the immediate work area.[2][7]

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with government standards such as NIOSH (US) or EN 166 (EU).[2][3]
- **Skin Protection:**
 - **Gloves:** Handle with impervious gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Use proper glove removal technique to avoid skin contact with the product.[3]
 - **Body Protection:** Wear a lab coat or a protective suit to prevent skin exposure.[3][8]
- **Respiratory Protection:** Under normal use conditions within a fume hood, respiratory protection is not typically required. If dusts or aerosols are generated outside of a fume hood, a NIOSH-approved particulate respirator should be used.[2]

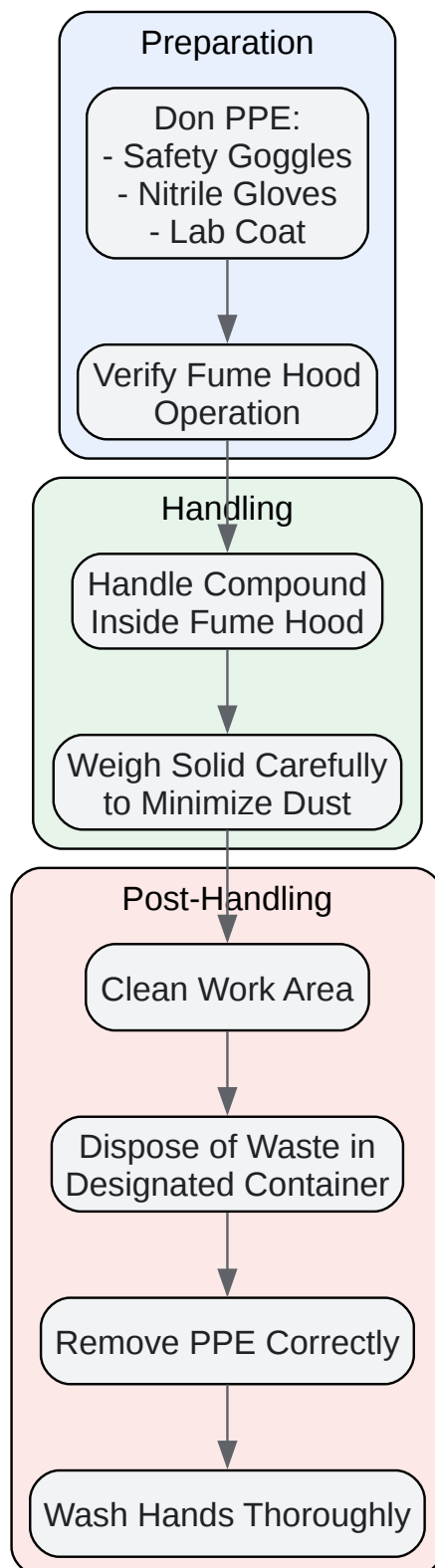
Hygiene Practices

Adherence to good industrial hygiene and safety practices is essential.

- Wash hands thoroughly with soap and water after handling and before breaks, eating, drinking, or smoking.[3][9]
- Do not eat, drink, or smoke in laboratory areas.[9]
- Remove contaminated clothing and wash it before reuse.[5][7]

Safe Handling Workflow Diagram

The following diagram illustrates the logical flow for safely handling **Oxetan-3-yl 2-amino-3-methylbenzoate**.



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Caption: Workflow for Safe Laboratory Handling.

Section 4: Storage and Stability

Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

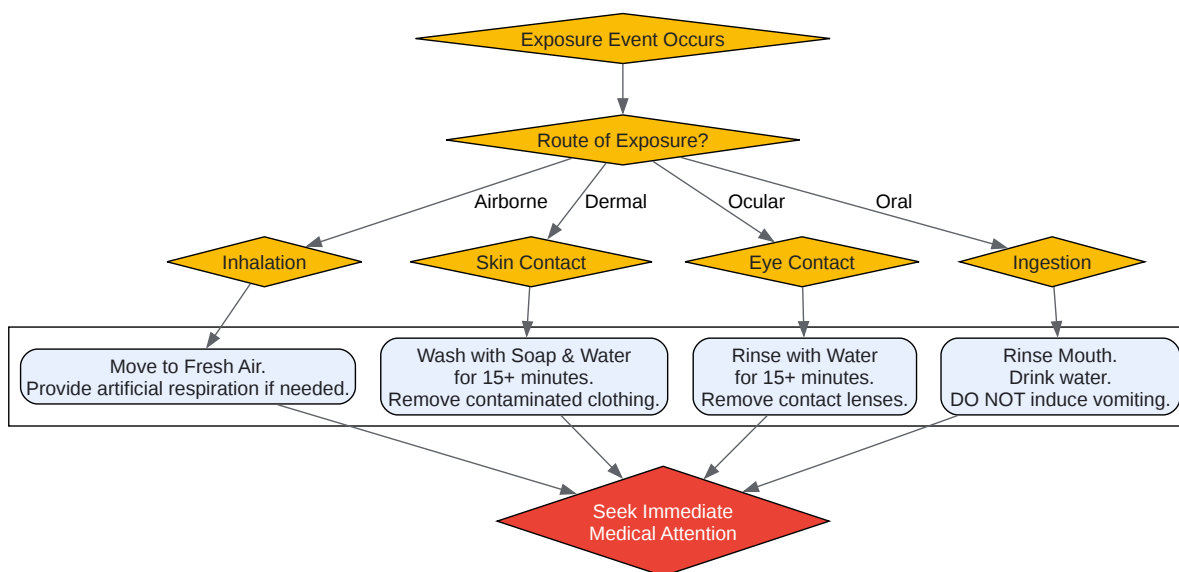
- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [8][9] A recommended storage temperature, based on analogs, is between 2-8°C.[3]
- **Incompatible Materials:** Keep away from strong oxidizing agents.
- **Other Precautions:** The related compound methyl 4-amino-3-[[2S]-oxetan-2-yl]methylamino]benzoate is noted as being light-sensitive.[3] Therefore, storage in an amber vial or in a dark location is recommended.

Section 5: Emergency Procedures and First Aid

In the event of an accidental exposure, rapid and correct response is critical.

- **Inhalation:** Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[3][7]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, consult a physician.[3][7]
- **Eye Contact:** Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][3][7]
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and then drink plenty of water. Call a poison center or doctor immediately.[3][9]

First-Aid Decision Pathway



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Caption: Decision Tree for First-Aid Response.

Section 6: Accidental Release and Disposal

- Spill Cleanup: For a small spill, wear appropriate PPE, avoid creating dust, and gently sweep or scoop the material into a suitable, closed container for disposal. Clean the spill area thoroughly. Do not let the product enter drains.[3][8]
- Waste Disposal: Dispose of this chemical and its container in accordance with all local, state, and federal regulations. It should be entrusted to a licensed waste disposal company.[3][9]

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